

removing boroxine impurities from 6-Benzyloxypyridine-3-boronic acid

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Compound of Interest

Compound Name: 6-Benzyloxypyridine-3-boronic acid

Cat. No.: B1341736

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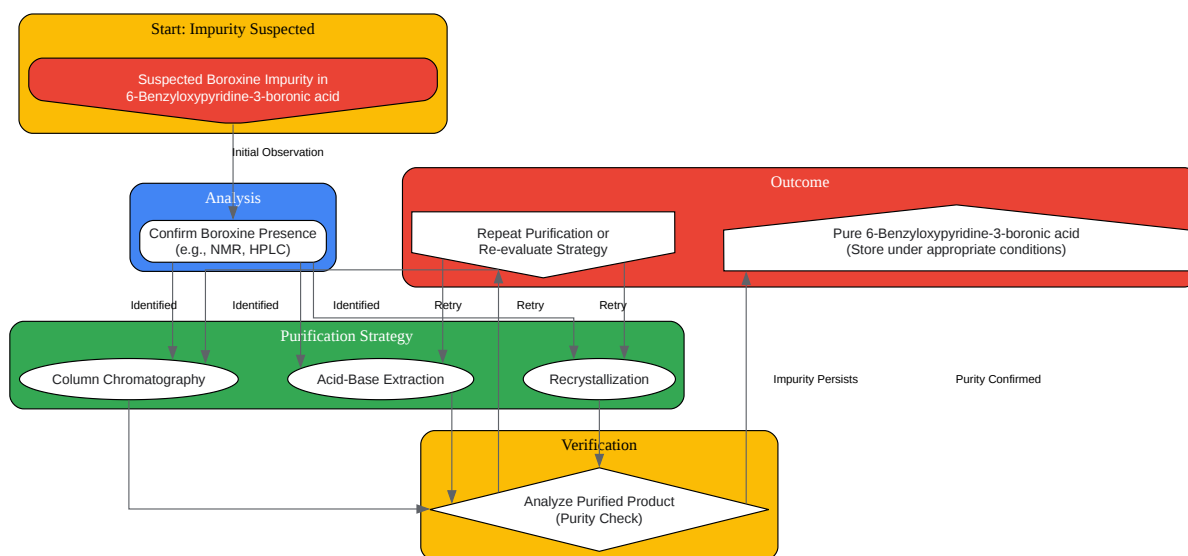
Technical Support Center: 6-Benzyloxypyridine-3-boronic acid

This technical support center provides troubleshooting guides and frequently asked questions (FAQs) for researchers, scientists, and drug development professionals working with **6-Benzyloxypyridine-3-boronic acid**, focusing on the removal of boroxine impurities.

Troubleshooting Guide

Issue: My purified **6-Benzyloxypyridine-3-boronic acid** shows signs of boroxine formation (e.g., broad NMR peaks, inconsistent analytical data).

Boroxines are cyclic anhydrides formed from the dehydration of three boronic acid molecules. This is a reversible process, and their presence is a common impurity in boronic acid samples. The troubleshooting workflow below outlines the steps to identify and address boroxine impurities.



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